

An In-depth Technical Guide to the Pharmacological Profile of Fosrolapitant

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Compound of Interest

Compound Name: Fosrolapitant
CAS No.: 2573694-38-7
Cat. No.: B15619137

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Executive Summary

Fosrolapitant is an intravenous, water-soluble phosphate ester prodrug developed to deliver the active moiety, rolapitant.[1][2] Upon administration, it undergoes rapid and complete hydrolysis in vivo to form rolapitant, a highly selective and long-acting neurokinin-1 (NK-1) receptor antagonist.[1][2] This profile makes it a critical component in the prevention of chemotherapy-induced nausea and vomiting (CINV), particularly the delayed phase.

Fosrolapitant is co-formulated with palonosetron, a second-generation 5-HT₃ receptor antagonist, in a fixed-dose combination (HR20013), to simultaneously target two critical pathways involved in emesis.[3][4] This document provides a comprehensive overview of its pharmacological properties, supported by clinical data, experimental methodologies, and visual diagrams of its mechanism and clinical evaluation.

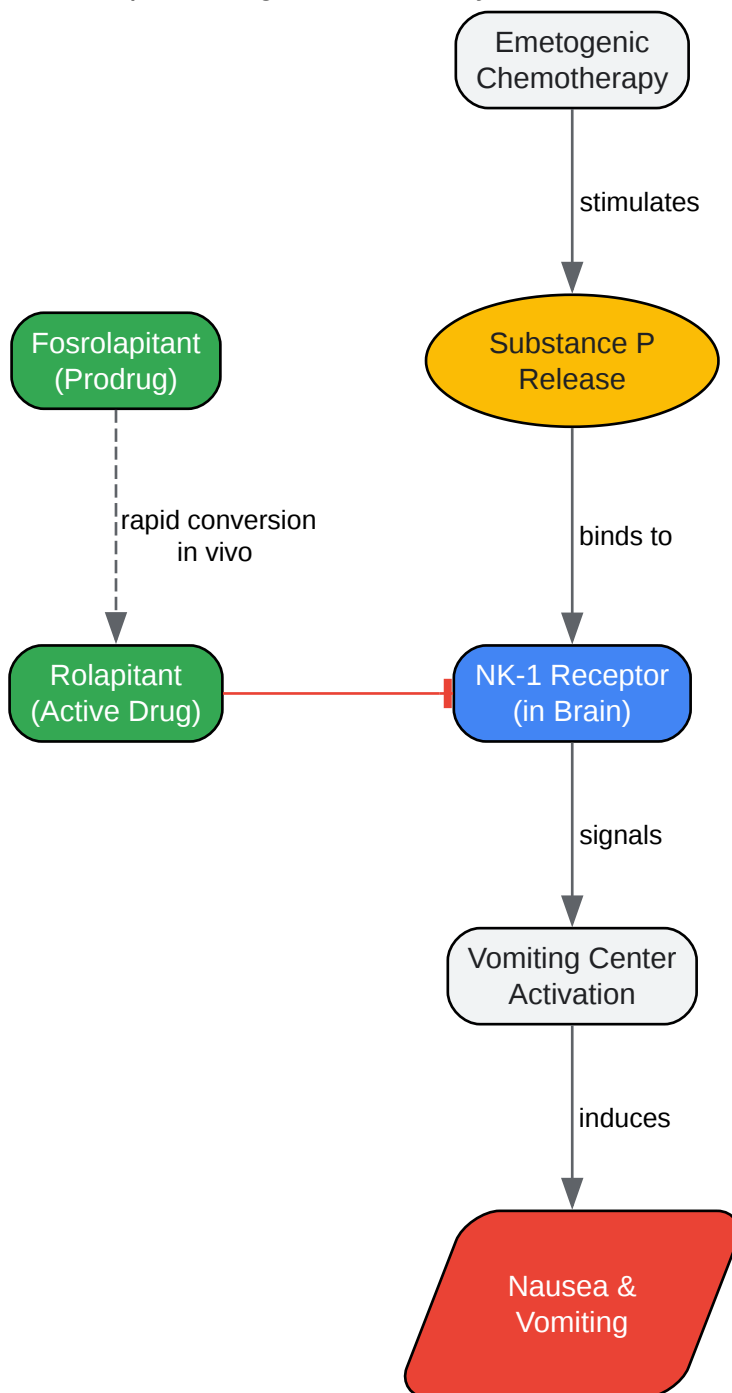
Pharmacodynamics: Mechanism of Action

The antiemetic effect of **fosrolapitant** is solely attributable to its active form, rolapitant. Rolapitant functions as a potent and selective antagonist of the human NK-1 receptor.[1] The

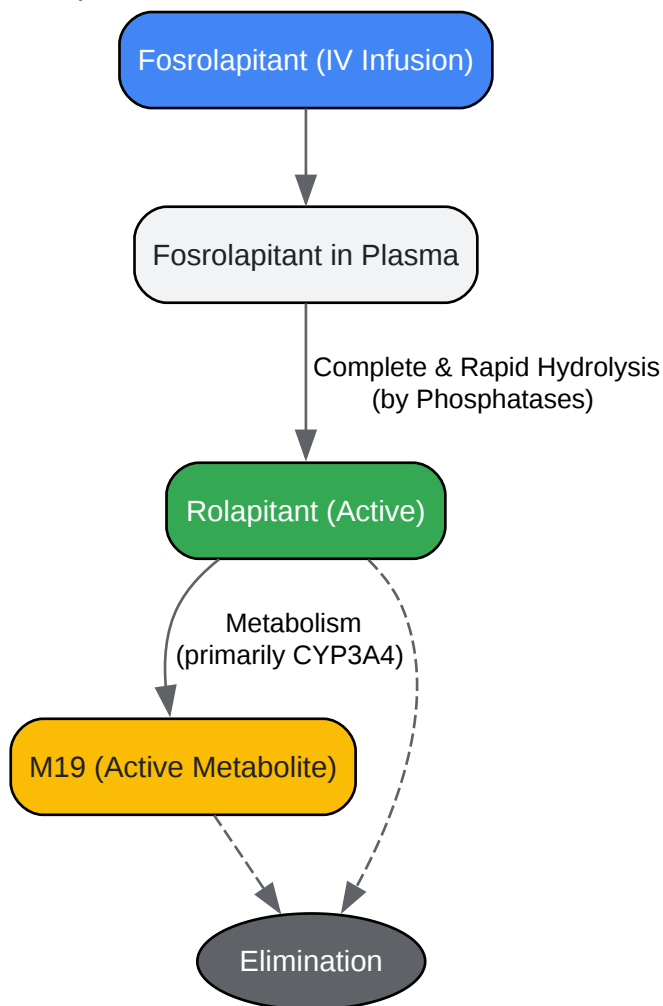
NK-1 receptor's endogenous ligand is Substance P, a neuropeptide found in the central and peripheral nervous systems that plays a pivotal role in the emetic reflex. By blocking the binding of Substance P to NK-1 receptors in the brain, rolapitant effectively inhibits the signaling cascade that leads to nausea and vomiting.^[5] This mechanism is particularly crucial for preventing delayed CINV (occurring 24 to 120 hours after chemotherapy).

The co-formulation with palonosetron, a 5-HT₃ receptor antagonist, provides a dual-pathway blockade. Palonosetron targets the 5-HT₃ receptors, which are key mediators of the acute phase of CINV.^[4]^[5]

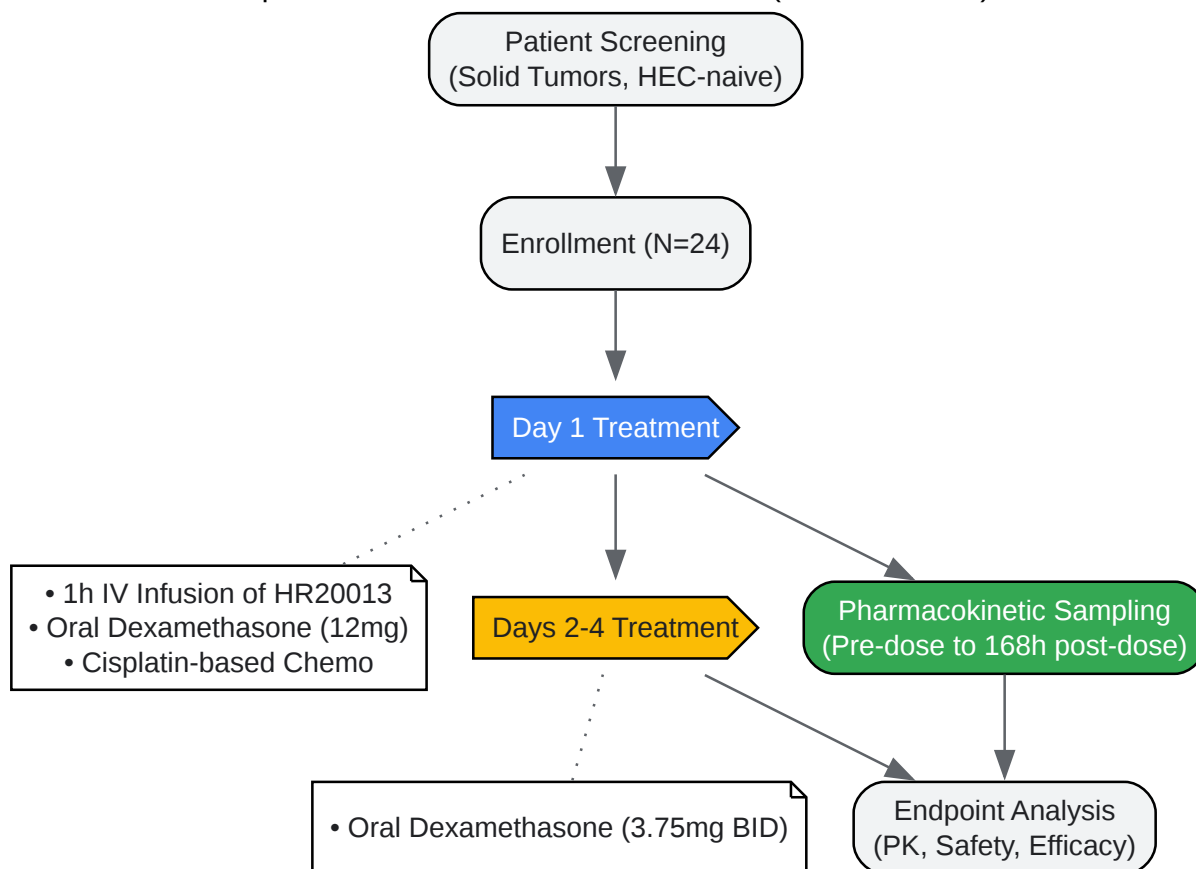
NK-1 Receptor Antagonism Pathway for CINV Prevention



Fosrolapitant Conversion and Metabolism Workflow



Experimental Workflow for Phase I Trial (NCT05465681)

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References

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